Spectroscopic Profile of 2-Amino-3-fluorophenol: A Technical Guide

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Compound of Interest

Compound Name:	*2-Amino-3-fluorophenol*
CAS No.:	*53981-23-0*
Cat. No.:	*B155953*

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Amino-3-fluorophenol**, a key intermediate in pharmaceutical and chemical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Introduction

2-Amino-3-fluorophenol is a substituted aromatic compound with the molecular formula C_6H_6FNO. Its structural features, including the presence of amino, hydroxyl, and fluorine functional groups on a benzene ring, give rise to a unique spectroscopic signature. Understanding this signature is crucial for its identification, purity assessment, and the elucidation of its role in chemical reactions.

Spectroscopic Data

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The following sections present the available spectroscopic data for **2-Amino-3-fluorophenol**, organized for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

Table 1: ^{1}H NMR Spectroscopic Data for **2-Amino-3-fluorophenol**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.43	s	1H	OH
6.53-6.42	m	2H	Ar-H
6.42-6.32	m	1H	Ar-H
4.34	s	2H	NH_2

Note: Spectrum acquired in DMSO-d_6 at 400 MHz.[1]

^{13}C NMR Data:

As of the latest data acquisition, specific experimental ^{13}C NMR data for **2-Amino-3-fluorophenol** is not readily available in the public domain. However, based on the analysis of structurally similar compounds such as 2-aminophenol, the aromatic carbons are expected to resonate in the range of 115-150 ppm. The carbon bearing the hydroxyl group (C-OH) would likely appear downfield, while the carbon attached to the amino group (C-NH_2) would be upfield relative to the other aromatic carbons. The fluorine substituent will introduce C-F coupling, which would be observable in the ^{13}C NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The expected characteristic absorption bands for **2-Amino-3-fluorophenol** are detailed below.

Table 2: Predicted IR Absorption Bands for **2-Amino-3-fluorophenol**

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Wavenumber (cm^{-1})	Functional Group	Vibration Mode
3500-3200	O-H (Phenol)	Stretching (H-bonded, broad)
3400-3250	N-H (Amine)	Stretching (two bands for primary amine)
3100-3000	C-H (Aromatic)	Stretching
1600-1585, 1500-1400	C=C (Aromatic)	Stretching
1335-1250	C-N (Aromatic Amine)	Stretching
1320-1000	C-O (Phenol)	Stretching
1250-1020	C-F (Aromatic)	Stretching

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Table 3: Mass Spectrometry Data for **2-Amino-3-fluorophenol**

m/z	Interpretation
128.0	$[M+H]^+$ (Molecular Ion)

Note: Data obtained via Liquid Chromatography-Mass Spectrometry (LCMS).[1]

A detailed mass spectrum with fragmentation analysis is not currently available. However, typical fragmentation pathways for similar aromatic compounds involve the loss of small neutral molecules such as CO, HCN, and H_2O.

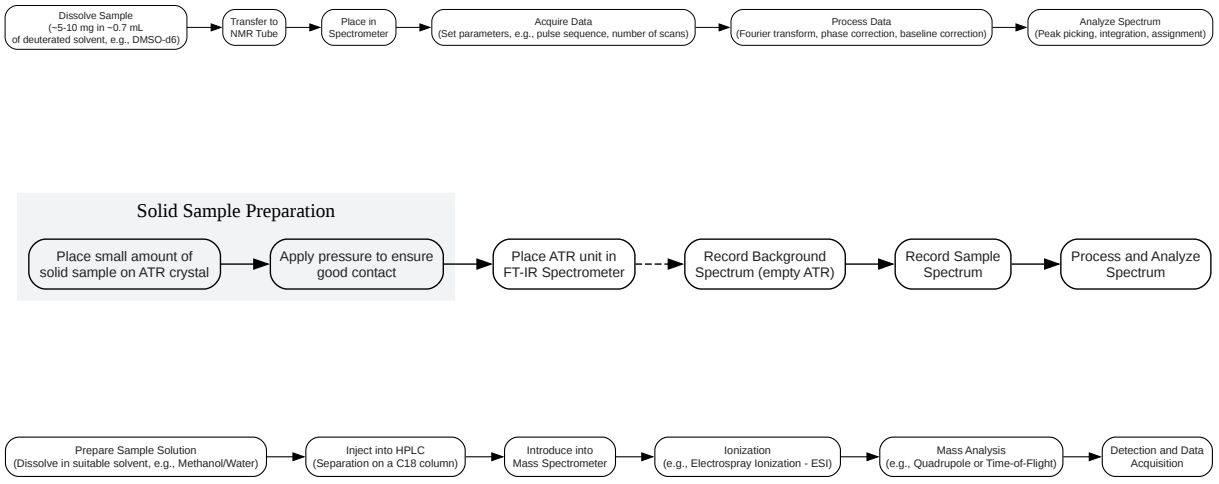
Experimental Protocols

Detailed experimental protocols for the acquisition of the presented data are not fully available. However, general procedures for obtaining spectroscopic data for aminophenol derivatives are outlined below.

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NMR Spectroscopy

A general protocol for acquiring ^{1}H and ^{13}C NMR spectra of an aminophenol sample would involve:



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References

- 1. eng.uc.edu [eng.uc.edu]
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